

Personal protective equipment for handling 5-Chloro-2-fluorotoluene

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Compound of Interest

Compound Name: 5-Chloro-2-fluorotoluene

Cat. No.: B1349765

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Essential Safety and Handling Guide for 5-Chloro-2-fluorotoluene

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for the handling of **5-Chloro-2-fluorotoluene** (CAS No. 452-66-4), including personal protective equipment (PPE), operational protocols, and disposal plans.

Chemical Safety Overview

5-Chloro-2-fluorotoluene is a flammable liquid and vapor that can cause skin and eye irritation, and may also lead to respiratory irritation^{[1][2]}. Adherence to strict safety protocols is crucial to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

The following personal protective equipment is essential when handling **5-Chloro-2-fluorotoluene** to prevent direct contact and inhalation:

- Eye and Face Protection: Chemical splash goggles are mandatory. For operations with a higher risk of splashing, a face shield should be used in conjunction with goggles^{[3][4][5]}. Standard safety glasses do not offer sufficient protection^[5].

- Hand Protection: Chemical-resistant gloves are required. Always inspect gloves for integrity before use and change them immediately if contaminated[6].
- Skin and Body Protection: A lab coat or chemical-resistant apron is necessary. For larger quantities or situations with a high risk of splashing, chemical-resistant coveralls should be worn[3][4].
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the inhalation of vapors[6]. If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges should be used[4][7].

Quantitative Safety Data

The following table summarizes key quantitative safety and physical property data for **5-Chloro-2-fluorotoluene**.

Property	Value	Source
CAS Number	452-66-4	[8][9]
Molecular Formula	C ₇ H ₆ ClF	[8][9]
Molecular Weight	144.57 g/mol	[8][9]
Appearance	Colorless to almost colorless clear liquid	[10]
Boiling Point	162.7 ± 20.0 °C at 760 mmHg	[9]
Flash Point	52.5 ± 7.3 °C	[9]
Density	1.2 ± 0.1 g/cm ³	[9]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and regulatory compliance.

Handling and Storage Protocol

- Preparation: Before handling, ensure all necessary PPE is readily available and in good condition. Confirm that the work area, particularly the chemical fume hood, is clean and operational.
- Handling: Conduct all operations involving **5-Chloro-2-fluorotoluene** within a certified chemical fume hood to ensure adequate ventilation[6]. Use non-sparking tools and take precautionary measures against static discharge[11]. Avoid contact with skin and eyes[6].
- Storage: Store **5-Chloro-2-fluorotoluene** in a tightly closed container in a dry, cool, and well-ventilated area[6][11]. Keep it away from heat, sparks, and open flames[11].

Disposal Plan

- Waste Collection: Collect waste **5-Chloro-2-fluorotoluene** and any contaminated materials in a designated, properly labeled, and sealed container.
- Waste Segregation: Do not mix **5-Chloro-2-fluorotoluene** waste with other waste streams[11].
- Container Disposal: Empty containers should be handled as if they still contain the product[11].
- Regulatory Compliance: All chemical waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.

Emergency Procedures

In the event of an emergency, follow these established protocols.

Spill Response

- Evacuate and Isolate: Immediately evacuate the affected area and restrict access.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the substance.

- **Cleanup:** Carefully collect the absorbed material using non-sparking tools and place it in a sealed container for disposal.
- **Decontaminate:** Clean the spill area thoroughly.

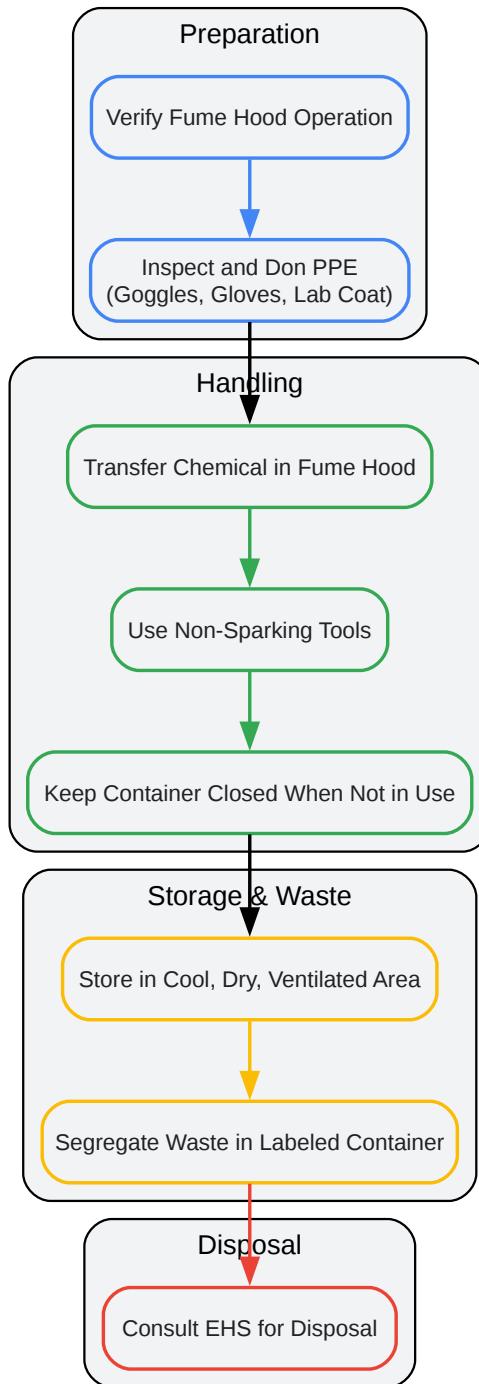
First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and rinse the affected skin area with plenty of water. Seek medical attention if irritation develops or persists.
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Visual Workflow and Emergency Plans

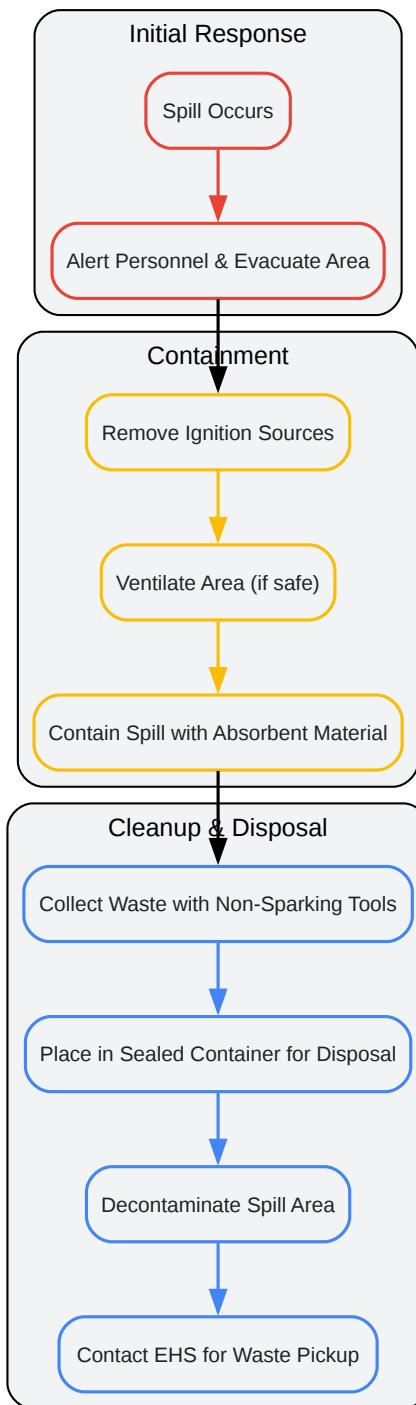
To further clarify the procedures, the following diagrams illustrate the standard handling workflow and the emergency response plan for a spill.

Safe Handling Workflow for 5-Chloro-2-fluorotoluene

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Caption: Standard operating procedure for handling **5-Chloro-2-fluorotoluene**.

Emergency Spill Response Plan

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Caption: Step-by-step emergency response plan for a **5-Chloro-2-fluorotoluene** spill.

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